

Daidzein Diacetate in Cancer Cell Line Investigations: Application Notes and Protocols

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Compound of Interest

Compound Name: *Daidzein diacetate*

Cat. No.: *B190898*

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Introduction

Daidzein, a prominent isoflavone found in soybeans, has garnered significant attention for its potential anticancer properties. Its derivative, **daidzein diacetate**, is often utilized in research due to its increased stability and bioavailability, which is readily hydrolyzed to daidzein within the cellular environment. These application notes provide a comprehensive overview of the use of daidzein and its derivatives in cancer cell line investigations, summarizing key quantitative data and detailing experimental protocols. The information presented is intended to serve as a valuable resource for researchers exploring the therapeutic potential of this class of compounds.

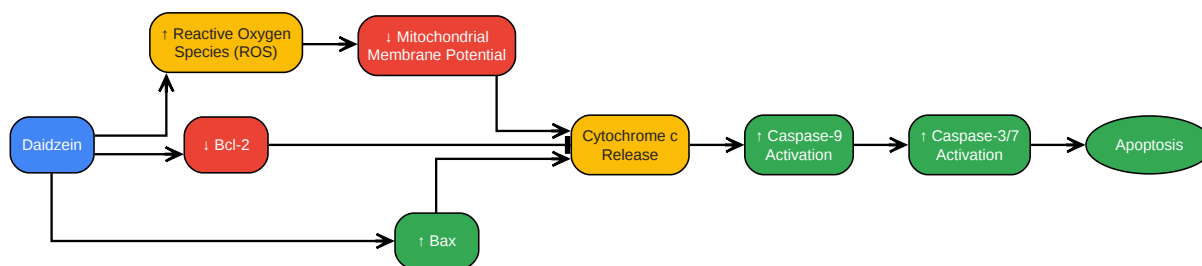
Data Presentation

The inhibitory effects of daidzein on the proliferation of various cancer cell lines are summarized below. These IC₅₀ values represent the concentration of the compound required to inhibit the growth of 50% of the cancer cell population and are crucial for designing and interpreting experiments.

Cell Line	Cancer Type	IC50 (μM)	Reference
A-375	Melanoma	18	[1][2]
MCF-7	Breast Cancer	50	[3]
SKOV3	Ovarian Cancer	20	[4]
BEL-7402	Hepatoma	59.7 ± 8.1	[5]
MiaPaCa-2 (ER+)	Pancreatic Cancer	45	
PANC-1 (ER-)	Pancreatic Cancer	75	
U87MG	Glioblastoma	615.60 ± 56.95	
U251	Glioblastoma	716.27 ± 144.25	
U-118MG	Glioblastoma	603.33 ± 100.01	
A-172	Glioblastoma	810.10 ± 130.95	
Daid002 (Daidzein Derivative)			
U87MG	Glioblastoma	6.308 ± 2.001	
U251	Glioblastoma	5.613 ± 2.098	
U-118MG	Glioblastoma	16.66 ± 5.892	

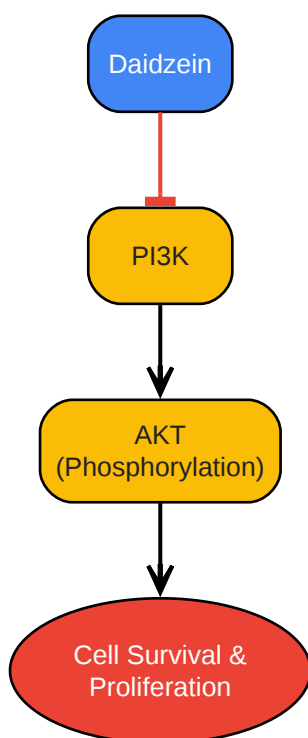
Signaling Pathways Modulated by Daidzein

Daidzein exerts its anticancer effects by modulating several key signaling pathways involved in cell proliferation, survival, and apoptosis. The following diagrams illustrate the primary mechanisms of action.



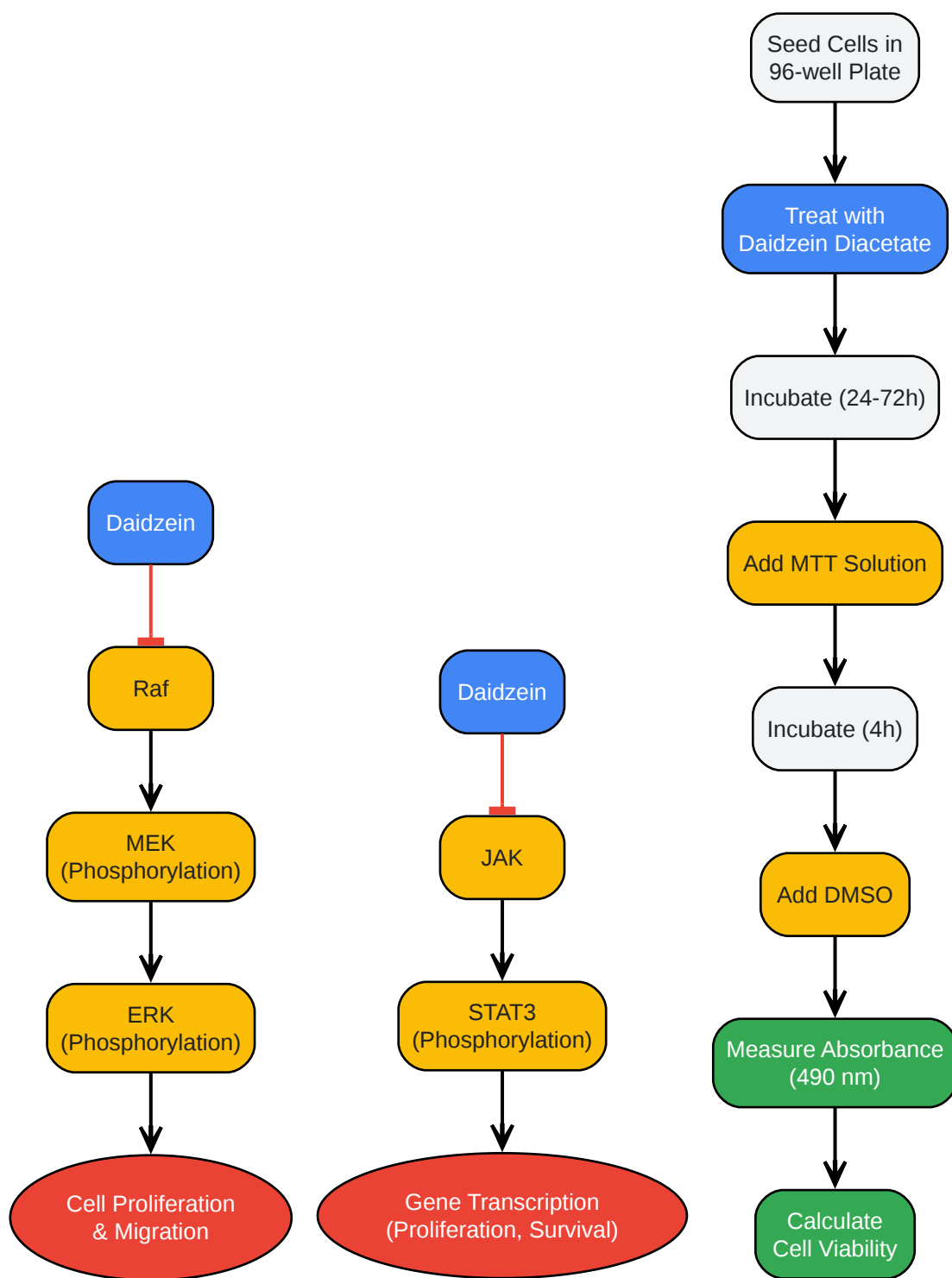
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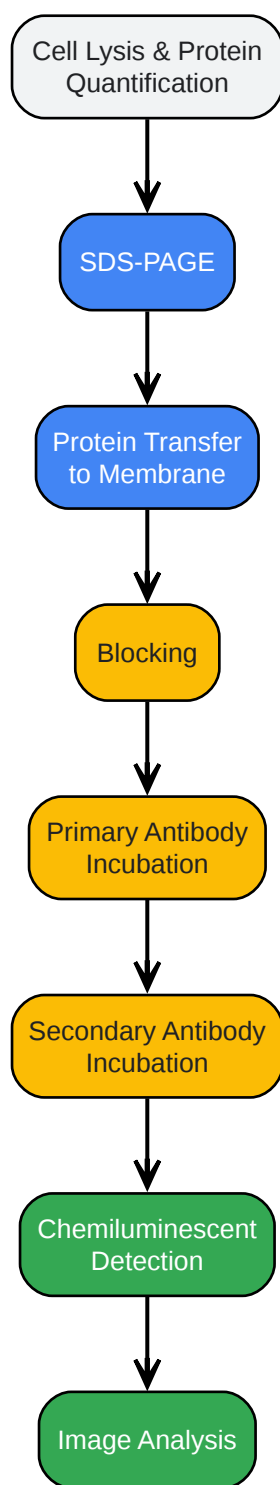
Mitochondrial Apoptosis Pathway



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PI3K/AKT Signaling Pathway





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References

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